

Thermodynamic Properties of 3-Ethyl-2,5-dimethylheptane: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylheptane

CAS No.: 61868-27-7

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This technical guide provides a comprehensive overview of the thermodynamic properties of the branched alkane, **3-Ethyl-2,5-dimethylheptane**. Due to the scarcity of direct experimental data for this specific isomer, this document leverages well-established group additivity methods to provide reliable estimated values for its core thermodynamic properties. Detailed, generalized experimental protocols for the determination of these properties are also presented, offering a foundational methodology for laboratory investigation.

Core Thermodynamic and Physical Properties

The thermodynamic and physical properties of **3-Ethyl-2,5-dimethylheptane** are crucial for understanding its behavior in various chemical and physical processes. The following tables summarize key physical data and estimated thermodynamic properties at standard conditions (298.15 K and 1 bar).

Table 1: Physical Properties of **3-Ethyl-2,5-dimethylheptane**

Property	Value	Unit	Source
Molecular Formula	C ₁₁ H ₂₄	-	[1][2]
Molar Mass	156.31	g/mol	[1]
Boiling Point	180.1	°C	[1]

Table 2: Estimated Thermodynamic Properties of **3-Ethyl-2,5-dimethylheptane** (Ideal Gas Phase at 298.15 K)

Property	Value	Unit
Standard Enthalpy of Formation (ΔH_f°)	-280.9	kJ/mol
Standard Molar Entropy (S°)	489.4	J/(mol·K)
Molar Heat Capacity at Constant Pressure (C_p)	245.8	J/(mol·K)

Note: The values in Table 2 are estimated using the Benson group-additivity method, a highly regarded technique for calculating the thermodynamic properties of organic compounds in the absence of experimental data.[3][4][5]

Estimation of Thermodynamic Properties: The Benson Group-Additivity Method

The thermodynamic values presented in this guide were calculated using the Benson group-additivity method.[5] This method is founded on the principle that the thermodynamic properties of a molecule can be approximated by summing the contributions of its constituent polyvalent atomic groups.[3][6]

For **3-Ethyl-2,5-dimethylheptane**, the molecule is deconstructed into the following groups:

- 2 x C-(C)(H)₃: Two primary carbon atoms bonded to one other carbon and three hydrogen atoms.

- $3 \times \text{C}-(\text{C})_2(\text{H})_2$: Three secondary carbon atoms bonded to two other carbons and two hydrogen atoms.
- $3 \times \text{C}-(\text{C})_3(\text{H})$: Three tertiary carbon atoms bonded to three other carbons and one hydrogen atom.

The individual contributions of each group to the overall enthalpy of formation, entropy, and heat capacity are then summed to yield the total estimated value for the molecule. Corrections for branching and stereoisomerism are also applied to enhance the accuracy of the prediction.

Experimental Determination of Thermodynamic Properties

While estimated data provides a strong theoretical foundation, experimental validation is paramount. The following sections outline generalized, industry-standard protocols for the laboratory determination of the key thermodynamic properties of liquid hydrocarbons like **3-Ethyl-2,5-dimethylheptane**.

Enthalpy of Formation: Bomb Calorimetry

The standard enthalpy of formation is typically determined indirectly by measuring the enthalpy of combustion using a bomb calorimeter.^{[7][8][9]}

Experimental Protocol:

- **Sample Preparation:** A precisely weighed sample (typically 0.5 - 1.0 g) of **3-Ethyl-2,5-dimethylheptane** is placed in a crucible within the bomb calorimeter. A fuse wire of known length is positioned to be in contact with the sample.^[10]
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.^{[7][10]}
- **Calorimeter Assembly:** The sealed bomb is submerged in a known quantity of water within the insulated calorimeter vessel. A stirrer ensures uniform temperature distribution, and a high-precision thermometer records the initial temperature.^{[8][9]}

- **Ignition and Data Acquisition:** The sample is ignited by passing an electrical current through the fuse wire. The temperature of the water is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.[\[10\]](#)
- **Calculation:** The heat released during combustion is calculated from the temperature rise and the known heat capacity of the calorimeter system. The enthalpy of combustion is then determined, and from this, the standard enthalpy of formation is calculated using Hess's Law.

Heat Capacity: Adiabatic Scanning Calorimetry

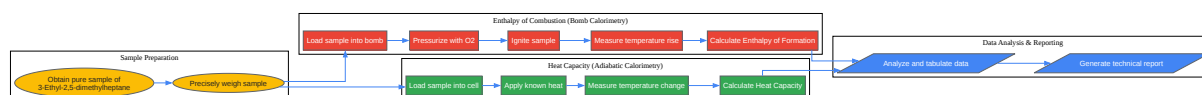
The specific heat capacity of a liquid can be accurately measured using an adiabatic scanning calorimeter.[\[11\]](#)

Experimental Protocol:

- **Sample Loading:** A known mass of **3-Ethyl-2,5-dimethylheptane** is hermetically sealed in a sample cell.
- **Calorimeter Setup:** The sample cell is placed in the calorimeter, which is designed to minimize heat exchange with the surroundings.
- **Heating and Measurement:** A precisely controlled and known amount of heat is supplied to the sample, and the resulting temperature change is measured with high accuracy. The heat capacity is calculated from the ratio of the heat supplied to the temperature change.
- **Temperature Range:** The measurement is typically performed over a range of temperatures to determine the temperature dependence of the heat capacity.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of a liquid hydrocarbon.



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Caption: Generalized workflow for the experimental determination of thermodynamic properties.

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